

An In-depth Technical Guide to the Physical and Chemical Properties of Trimethylacetaldehyde

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Compound of Interest

Compound Name: Trimethylacetaldehyde

Cat. No.: B018807

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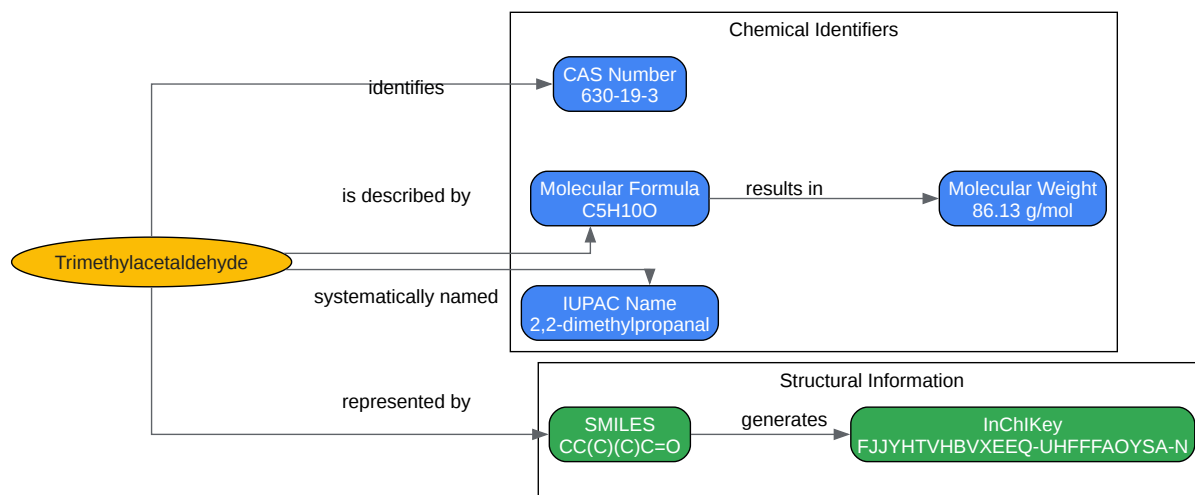
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **trimethylacetaldehyde**, also known as pivalaldehyde. The information is curated for professionals in research and development, with a focus on clarity and practical application.

Chemical Identity and Structure

Trimethylacetaldehyde is an organic compound classified as an aldehyde.^[1] Its structure is characterized by a branched-chain alkyl group (tert-butyl) attached to the aldehyde functional group. This steric bulk significantly influences its reactivity compared to straight-chain aldehydes.^{[1][2]}

Below is a diagram illustrating the key identifiers and structural information for **trimethylacetaldehyde**.



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Key identifiers and structural representations of **Trimethylacetaldehyde**.

Physical Properties

Trimethylacetaldehyde is a colorless liquid with a pungent odor at room temperature.^{[1][3][4]}

The following table summarizes its key physical properties.

Property	Value	Citations
Melting Point	6 °C	[5][6][7][8][9][10][11][12][13]
Boiling Point	74-75 °C	[2][4][5][7][8][9][11][13][14]
Density	0.7821 - 0.793 g/mL at 20-25 °C	[2][4][7][8][9][12][13]
Refractive Index	1.378 - 1.384 at 20 °C	[4][5][6][7][13]
Vapor Pressure	71.2 - 96.5 mmHg at 25 °C	[6][10]
Flash Point	-16 °C to -15 °C	[4][11][15][16]
Appearance	Clear, colorless liquid	[1][2][7][10][11][12]

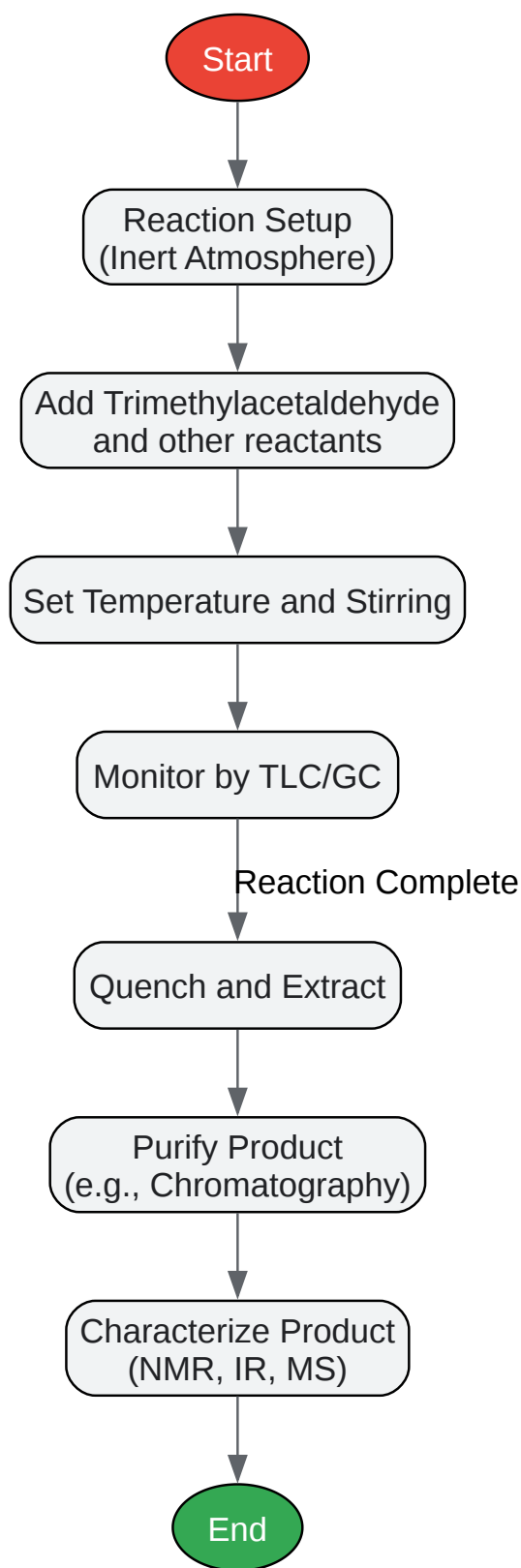
Chemical Properties and Reactivity

As an aldehyde, **trimethylacetaldehyde** participates in a variety of chemical reactions, including oxidation and condensation.[1] It is a commonly used building block in aldol condensation reactions and for stereoselective synthesis.[2][17]

Key Reactivity Points:

- **Stability:** It is sensitive to air and should be stored under an inert atmosphere (e.g., nitrogen). [7][18] It is stable under normal temperatures and pressures when stored correctly.
- **Incompatibilities:** It is incompatible with strong oxidizing agents.[18]
- **Hazardous Reactions:** Vapors can form explosive mixtures with air.[18] Hazardous polymerization does not typically occur.[18]

The diagram below illustrates a simplified workflow for a typical organic synthesis reaction involving **trimethylacetaldehyde**.



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A generalized workflow for organic synthesis using **Trimethylacetaldehyde**.

Solubility

Solvent	Solubility	Citations
Water	Insoluble/Negligible	[3][5][6][7][17][19]
Organic Solvents	Soluble in alcohol, ether, chloroform, ethyl acetate, and methanol	[1][2][17][19]

Spectral Data

The primary methods for the structural elucidation and characterization of **trimethylacetaldehyde** and its reaction products are Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

- ¹H NMR: The proton NMR spectrum is simple due to the molecule's symmetry. It typically shows a sharp singlet for the nine equivalent protons of the tert-butyl group and a singlet for the aldehydic proton.
- ¹³C NMR: The carbon NMR spectrum will show characteristic peaks for the carbonyl carbon, the quaternary carbon, and the methyl carbons of the tert-butyl group.
- IR Spectroscopy: The IR spectrum will exhibit a strong absorption band characteristic of the C=O stretch of an aldehyde, typically in the region of 1720-1740 cm⁻¹.
- Mass Spectrometry: The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

Experimental Protocols: General Methodologies

While specific experimental procedures are proprietary or vary by laboratory, the fundamental techniques for determining the properties of **trimethylacetaldehyde** are standardized.

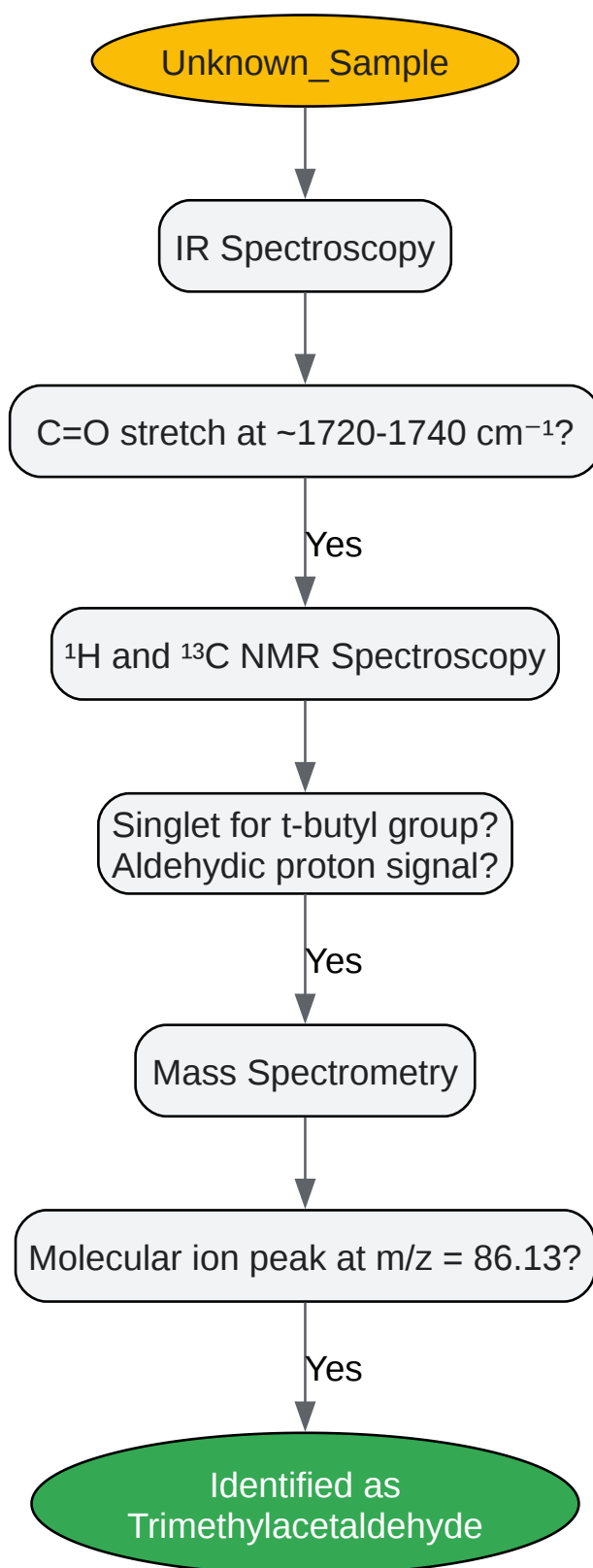
A. Determination of Physical Properties

- Melting Point: A small sample is placed in a capillary tube and heated in a melting point apparatus. The temperature range over which the sample melts is recorded.

- **Boiling Point:** The boiling point can be determined by distillation. The temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded.
- **Density:** The mass of a known volume of the liquid is measured using a pycnometer or a density meter at a specific temperature.

B. Structural Characterization

The following diagram outlines the logical workflow for identifying an unknown sample as **trimethylacetaldehyde** using standard analytical techniques.



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Workflow for the analytical identification of **Trimethylacetaldehyde**.

Safety and Handling

Trimethylacetaldehyde is a highly flammable liquid and vapor.[\[5\]](#)[\[10\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) It can cause skin and respiratory irritation.[\[9\]](#)[\[10\]](#)[\[20\]](#)

Hazard Information	Details	Citations
GHS Hazard Statements	H225: Highly flammable liquid and vapor.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[10] [16]
Precautionary Statements	P210: Keep away from heat/sparks/open flames/hot surfaces. No smoking.P233: Keep container tightly closed.P261: Avoid breathing mist or vapors.P280: Wear protective gloves/eye protection/face protection.	[5]
Storage	Store in a cool, well-ventilated place at 2-8°C. [2] [6] [7] [9] [13] [15] [17] Keep the container tightly closed. [5]	

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.[\[18\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[18\]](#)
- Respiratory Protection: Use a respirator when handling large quantities or in poorly ventilated areas.

This guide is intended for informational purposes and should be supplemented with a thorough review of the Safety Data Sheet (SDS) before handling this chemical.[\[18\]](#)

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References

- 1. CAS 630-19-3: Pivalaldehyde | CymitQuimica [cymitquimica.com]
- 2. Pivaldehyde | 630-19-3 [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Pivalaldehyde | 630-19-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. Pivaldehyde | CAS#:630-19-3 | Chemsrce [chemsrc.com]
- 7. jnfuturechemical.com [jnfuturechemical.com]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. Pivalaldehyde | CAS 630-19-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 10. Pivalaldehyde | C₅H₁₀O | CID 12417 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 630-19-3 CAS | PIVALDEHYDE | Aldehydes | Article No. 05297 [lobachemie.com]
- 12. Trimethyl acetaldehyde, 96% 630-19-3 India [ottokemi.com]
- 13. トリメチルアセトアルデヒド 96% | Sigma-Aldrich [sigmaaldrich.com]
- 14. 630-19-3 | Pivaldehyde - Capot Chemical [capotchem.com]
- 15. chemcd.com [chemcd.com]
- 16. Trimethylacetaldehyde 96 630-19-3 [sigmaaldrich.com]
- 17. Trimethylacetaldehyde, 95% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 18. fishersci.com [fishersci.com]
- 19. Trimethylacetaldehyde, 95% | Fisher Scientific [fishersci.ca]
- 20. assets.thermofisher.com [assets.thermofisher.com]
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